

# Application Notes and Protocols: In Vivo Mouse Immunization Using PVP-037.2 Adjuvant

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## Compound of Interest

Compound Name: PVP-037.2

Cat. No.: B15614094

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## Introduction

**PVP-037.2** is a potent synthetic imidazopyrimidine-based Toll-like receptor 7 and 8 (TLR7/8) agonist that functions as a powerful adjuvant to enhance vaccine-induced immune responses. [1][2] Preclinical studies in mice have demonstrated its ability to significantly boost antibody titers against various antigens, including those from influenza and SARS-CoV-2. [1][3][4] **PVP-037.2** is an optimized analog of PVP-037, exhibiting improved solubility and greater potency in inducing cytokine production. [3][5] Its mechanism of action involves the activation of the innate immune system through TLR7 and TLR8 on antigen-presenting cells, leading to the induction of NF- $\kappa$ B and the production of pro-inflammatory cytokines such as Tumor Necrosis Factor (TNF). [1][6] This application note provides a detailed protocol for in vivo mouse immunization using **PVP-037.2** as an adjuvant.

## Data Summary

The following tables summarize quantitative data from studies utilizing **PVP-037.2** and its precursor, PVP-037, in mice.

Table 1: In Vivo Efficacy of PVP-037 Analogs with Influenza Antigen (rHA)

Adjuvant (Dose)	Antigen	Mouse Strain	Immunization Schedule	Key Antibody Response	Fold Increase vs. Antigen Alone
PVP-037.1	rHA	Adult Mice	Single Dose	Anti-rHA IgG	Increased
PVP-037.2	rHA	Adult Mice	Single Dose	Anti-rHA IgG, IgG1, IgG2c	Significantly Enhanced
PVP-037.2 (10 nmol)	rHA	WT Adult Mice	Prime (Day 0) / Boost (Day 28)	Anti-rHA IgG and IgG2c	Not specified
PVP-037.2/SE (10 nmol)	rHA	WT Adult Mice	Prime (Day 0) / Boost (Day 28)	Anti-rHA IgG and IgG2c	10-fold enhancement

\*SE: Squalene Emulsion

 Table 2: In Vivo Efficacy of **PVP-037.2** with SARS-CoV-2 Spike Protein

Adjuvant (Dose)	Antigen	Mouse Strain	Immunization Schedule	Key Antibody Response	Outcome
PVP-037.2 (100 nmol)	WT SARS-CoV-2 Spike Protein	C57BL/6J Adult	Single Dose (Day 0)	Spike-specific IgG, IgG1, IgG2c	Enhanced antibody production
PVP-037.2	hACE2-RBD (WT)	Not specified	Prime-Boost (Day 28)	Not specified	Robust antibody enhancement

## Experimental Protocols

### Materials

- **PVP-037.2** Adjuvant
- Antigen of interest (e.g., recombinant protein)
- Sterile, endotoxin-free phosphate-buffered saline (PBS)
- Sterile syringes and needles (e.g., 27-30 gauge)
- Experimental mice (e.g., C57BL/6J, BALB/c, 6-8 weeks old)
- Optional: Squalene emulsion for **PVP-037.2/SE** formulation

## Preparation of Antigen-Adjuvant Formulation

- Reconstitution of **PVP-037.2**: If lyophilized, reconstitute **PVP-037.2** in a suitable sterile solvent (e.g., sterile water or DMSO, followed by dilution in PBS) to a desired stock concentration. Ensure the final concentration of the organic solvent is minimal and non-toxic to the animals.
- Dilution of Antigen and Adjuvant:
  - Dilute the antigen of interest to the desired concentration in sterile PBS. The amount of antigen per dose will depend on its immunogenicity and should be optimized for each specific study (e.g., 0.01  $\mu\text{g}$  to 5  $\mu\text{g}$  of recombinant protein).[7][8]
  - Dilute the **PVP-037.2** stock solution in sterile PBS to achieve the desired final dose per injection volume (e.g., 10 nmol or 100 nmol in 50-100  $\mu\text{L}$ ).
- Admixture Preparation:
  - On the day of immunization, mix the diluted antigen and **PVP-037.2** adjuvant.
  - Gently vortex the mixture to ensure homogeneity.
  - Incubate the admixture at room temperature for a short period (e.g., 15-30 minutes) before injection to allow for association, though extensive incubation is generally not required.

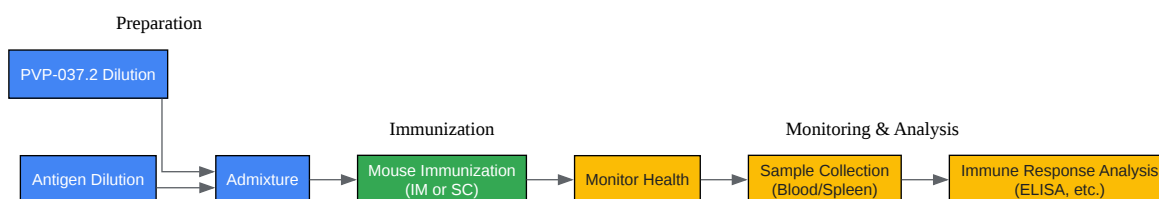
- If using a squalene emulsion (SE) formulation, **PVP-037.2** should be incorporated into the emulsion during its preparation.<sup>[9]</sup> This **PVP-037.2/SE** formulation can then be admixed with the antigen.

## In Vivo Mouse Immunization Protocol

- Animal Handling: Acclimatize mice to the facility for at least one week before the start of the experiment. All procedures should be performed in accordance with institutional guidelines for animal care and use.
- Immunization Route: The most common routes for this type of adjuvant are intramuscular (IM) or subcutaneous (SC).
  - Intramuscular (IM): Inject into the quadriceps muscle of the hind limb. The typical injection volume is 50  $\mu$ L.
  - Subcutaneous (SC): Inject into the scruff of the neck or the base of the tail. The typical injection volume is 100  $\mu$ L.
- Immunization Schedule:
  - Single-Dose Immunization: Administer a single injection of the antigen-adjuvant admixture on Day 0. This schedule has been shown to be effective in enhancing antibody responses with **PVP-037.2**.<sup>[3]</sup><sup>[10]</sup>
  - Prime-Boost Immunization:
    - Prime: Administer the first injection on Day 0.
    - Boost: Administer a second injection of the same formulation at a later time point, typically 2 to 4 weeks after the primary immunization (e.g., Day 14 or Day 28).<sup>[11]</sup><sup>[12]</sup>
- Control Groups: To ensure the observed effects are due to the adjuvant, include the following control groups:
  - PBS or saline alone
  - Antigen alone

- **PVP-037.2** alone
- Post-Immunization Monitoring:
  - Monitor the mice daily for any adverse reactions at the injection site (e.g., swelling, redness) and for general health (e.g., weight loss, changes in behavior). Young mice vaccinated with **PVP-037.2** have been shown to maintain normal weight gain.[10]
- Sample Collection:
  - Blood Collection: Collect blood samples at various time points to assess the antibody response. A common time point for assessing the primary response is 14 days post-immunization. For a prime-boost schedule, collect blood 7-14 days after the final boost (e.g., Day 21 or Day 42).[9][11]
  - Spleen Collection: At the end of the study, spleens can be harvested to analyze T-cell responses.

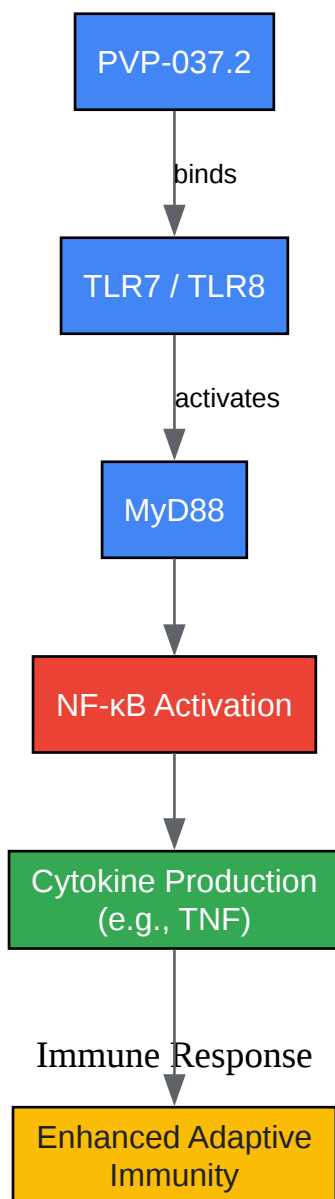
## Visualizations



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Caption: Experimental workflow for in vivo mouse immunization using **PVP-037.2** adjuvant.

## Antigen Presenting Cell (e.g., Dendritic Cell)



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Caption: Simplified signaling pathway of **PVP-037.2** in an antigen-presenting cell.

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